

Comprehensive Structural and Reactivity Analysis of 2-Chloro-N-methylethane-1-sulfonamide

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Compound of Interest

Compound Name: 2-chloro-N-methylethane-1-sulfonamide

Cat. No.: B13466387

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Executive Summary: The Latent Electrophile

2-chloro-N-methylethane-1-sulfonamide (CAS: 1487728-62-0) represents a specialized class of masked electrophiles in medicinal chemistry. Unlike simple alkyl halides, its reactivity is governed by the electron-withdrawing sulfonyl group, which positions the molecule as a stable precursor to N-methyl ethenesulfonamide—a potent Michael acceptor.

This guide dissects the molecular architecture, synthetic pathways, and mechanistic behaviors of this compound, emphasizing its utility in Targeted Covalent Inhibition (TCI) and fragment-based drug discovery (FBDD).

Molecular Architecture & Physicochemical Profile

Structural Connectivity

The molecule consists of a chloroethyl tail attached to a sulfonamide core. The sulfonyl group (

) acts as a "electronic sink," significantly altering the reactivity of the adjacent alkyl chloride compared to standard alkyl halides.

Feature	Specification
IUPAC Name	2-chloro-N-methylethane-1-sulfonamide
CAS Number	1487728-62-0
SMILES	CNNS(=O)(=O)CCCI
Formula	
Molar Mass	157.62 g/mol
Geometry	Distorted Tetrahedral at Sulfur ()

Electronic & Conformational Analysis

- **Sulfonyl Deactivation:** Unlike sulfur mustards (sulfides), the sulfonyl sulfur atom is in a high oxidation state (+6). It lacks the nucleophilic lone pairs required to form an episulfonium ion. Therefore, this molecule does not typically react via the rapid -like mechanisms seen in mustard gas derivatives.
- **The Gauche Effect:** The torsion angle often adopts a gauche conformation due to hyperconjugative interactions (), though steric repulsion between the large sulfonyl and chlorine atoms competes with this effect.
- **Acidic Proton:** The sulfonamide is moderately acidic (), allowing for deprotonation under basic conditions, which facilitates N-alkylation or modulation of solubility.

Physicochemical Properties Table

Property	Value (Predicted/Experimental)	Relevance
LogP	~0.3 - 0.5	High water solubility; suitable for fragment libraries.
TPSA	~45-55	Excellent membrane permeability.
H-Bond Donors	1 (NH)	Critical for active site recognition.
H-Bond Acceptors	2 ()	Interactions with backbone amides in proteins.
Reactivity Class	Alkylating Agent (Precursor)	Stable solid; activates to vinyl sulfonamide.

Synthesis & Characterization Protocols

Primary Synthetic Route

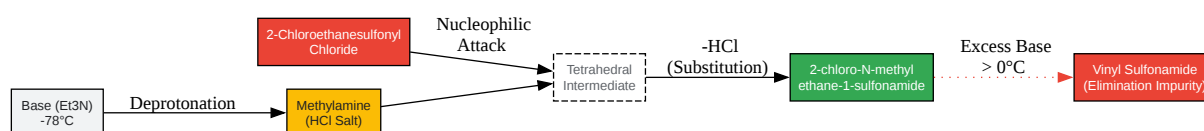
The most robust synthesis involves the nucleophilic attack of methylamine on 2-chloroethanesulfonyl chloride. This reaction must be temperature-controlled to prevent premature elimination to the vinyl species.

Protocol 1: Low-Temperature Sulfonamidation

- Reagents: 2-chloroethanesulfonyl chloride (1.0 eq), Methylamine hydrochloride (1.1 eq), Triethylamine (2.2 eq), DCM (anhydrous).
- Setup: Flame-dried round-bottom flask under atmosphere.
- Step A: Dissolve Methylamine HCl in DCM and cool to -78°C (dry ice/acetone bath).
- Step B: Add Triethylamine slowly to free the amine base.

- Step C: Add 2-chloroethanesulfonyl chloride dropwise over 30 mins. Critical: Exothermic reaction.
- Step D: Allow to warm to 0°C over 2 hours. Do not heat.
- Workup: Wash with cold 1M HCl (to remove excess amine), then brine. Dry over .
- Purification: Flash chromatography (Hexane/EtOAc) or recrystallization from cold ether.

Visualization of Synthesis Logic



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Figure 1: Synthetic pathway highlighting the competition between substitution (desired) and elimination (undesired side reaction).

Reactivity Profile: The "Masked" Warhead

The defining feature of **2-chloro-N-methylethane-1-sulfonamide** is its ability to function as a latent vinyl sulfonamide.

Mechanism of Activation (Elimination)

Under physiological conditions (pH 7.4) or in the presence of a base, the molecule undergoes

-like or

elimination of HCl to generate N-methyl ethenesulfonamide.

- Trigger: Base (e.g., Histidine in a protein pocket, or added

in synthesis).

- Kinetics: The electron-withdrawing sulfonyl group acidifies the

-protons (

next to S), facilitating removal.

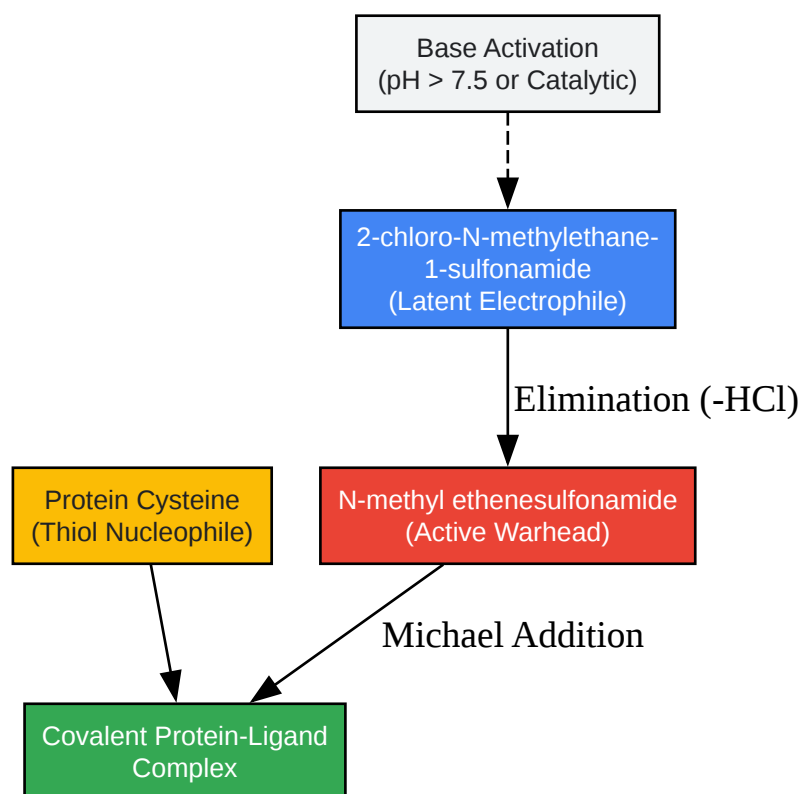
Covalent Protein Modification (Michael Addition)

Once the vinyl sulfonamide is generated, it becomes a specific trap for "soft" nucleophiles, particularly Cysteine thiols (

).

- Selectivity: Vinyl sulfonamides are generally less reactive than acrylamides, offering "tunable" reactivity that reduces off-target toxicity. They prefer highly nucleophilic cysteines in specific microenvironments.
- Stability: The resulting thioether adduct is highly stable, forming an irreversible covalent bond.

Reactivity Pathway Diagram



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Figure 2: Activation and conjugation mechanism. The chloroethyl group serves as a shelf-stable precursor to the reactive vinyl species.

Applications in Drug Discovery[2][3]

Fragment-Based Drug Discovery (FBDD)

This molecule is a classic "electrophilic fragment." In screening campaigns (e.g., "Tethering" or MS-based screening), libraries of such fragments are incubated with a target protein.

- Advantage: The chloroethyl group is often more stable in storage than the free vinyl sulfonamide, which can polymerize.
- Usage: It acts as a probe to identify accessible cysteines on protein surfaces.

Sultam Synthesis

Intramolecular cyclization of derivatives of this molecule leads to sultams (cyclic sulfonamides), which are privileged scaffolds in medicinal chemistry (e.g., Brinzolamide).

- Method: If the N-methyl group is replaced with a chain containing a nucleophile, base treatment triggers cyclization.

Safety & Handling (Critical)

- Alkylating Hazard: While less volatile than mustard gas, this compound is an alkylating agent. It can react with DNA bases (N7-guanine) or proteins.
- PPE: Double nitrile gloves, lab coat, and chemical fume hood are mandatory.
- Decontamination: Treat spills with a solution of 10% sodium thiosulfate (to scavenge the electrophile) followed by dilute NaOH (to force hydrolysis/elimination to the water-soluble vinyl species, which is then quenched by thiosulfate).

References

- PubChem. (n.d.).^{[1][2]} **2-chloro-N-methylethane-1-sulfonamide** (Compound). National Library of Medicine. Retrieved from [[Link](#)]
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Sources

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- To cite this document: BenchChem. [Comprehensive Structural and Reactivity Analysis of 2-Chloro-N-methylethane-1-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13466387/docs#comprehensive-structural-and-reactivity-analysis-of-2-chloro-n-methylethane-1-sulfonamide\]](https://www.benchchem.com/product/b13466387/docs#comprehensive-structural-and-reactivity-analysis-of-2-chloro-n-methylethane-1-sulfonamide)

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